

Comparison of Fungicide Sensitivity and Resistance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isopyrazam

CAS No.: 881685-58-1

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The table below summarizes experimental data on **isopyrazam** sensitivity and cross-resistance for various fungal pathogens.

Fungal Species	Sensitivity / Resistance Status	Reported EC ₅₀ Values	Key Mutations in SDH Subunits	Cross-Resistance Implications
Zymoseptoria tritici	Sensitive [1]	0.00281 to 4.53 μ M (Avg. 0.4 \pm 0.1 μ M) [1]	Not linked to specific SNPs in outliers [1]	High specificity; no widespread field resistance reported in the study [1]
Fusarium graminearum	Largely insensitive (natural resistance) [1]	Inhibition plateau at ~28% [1]	B-H272R/Y , others: C-S73P, C-H134R, D-D123E, D-H133R, D-S89P [1] [2]	Resistance to multiple SDHI fungicides (e.g., carboxin) is likely [1] [2]
Botrytis cinerea	Resistant isolates found [2]	Information missing	B-H272R/Y [2]	Confers resistance to other SDHIs like carboxin [2]

Experimental Protocols for Sensitivity Monitoring

To ensure reliable and comparable data, specific protocols are used to determine the sensitivity of field isolates.

- **Strain Isolation and Culture:** Isolates are typically obtained from infected plant tissues (e.g., wheat leaves with pycnidia or rose flowers with gray mold symptoms). Fungal structures are transferred to growth media like Malt Yeast Agar (MYA) or Potato Dextrose Agar (PDA) and purified through monosporic culture [1] [2].
- **In Vitro Sensitivity Assay (Effective Concentration - EC₅₀):** The standard method involves **in vitro assays on agar plates** [1] [2].
 - Prepare a series of petri dishes containing growth medium amended with a range of concentrations of **isopyrazam**.
 - Inoculate each plate with a mycelial plug of a standardized size from a pure culture of the fungal isolate.
 - Incubate the plates under optimal conditions for the fungus (e.g., 22°C in the dark) [1].
 - Measure the diameter of fungal growth after a set period (e.g., 7 days) and calculate the percentage of inhibition for each fungicide concentration compared to an untreated control.
 - The **EC₅₀ value** (the effective concentration that inhibits growth by 50%) is determined by fitting the data to a regression model [1].
- **Genotypic Resistance Characterization:** This involves sequencing the genes encoding the succinate dehydrogenase subunits to identify mutations [1] [2].
 - Extract genomic DNA from fungal mycelium.
 - Use Polymerase Chain Reaction (PCR) to amplify the **SDHB, SDHC, and SDHD** genes.
 - Sequence the PCR products and compare the sequences to those of known sensitive reference strains.
 - Correlate the presence of specific mutations (e.g., H272R/Y in SDHB) with the observed phenotypic resistance (e.g., elevated EC₅₀) [1] [2].

Molecular Mechanism and Resistance Pathways

Isopyrazam is a succinate dehydrogenase inhibitor (SDHI) that targets the **SDH enzyme complex** in the mitochondrial respiration chain. The diagram below illustrates its mechanism of action and how resistance arises.

The SDH complex has a **quinone-binding site (Q-site)**, where **isopyrazam** binds. This blocks the normal electron transfer from succinate to ubiquinone, halting cellular respiration and killing the fungus [1]. Resistance occurs when mutations in the genes for the **SDHB, SDHC, or SDHD** subunits alter the structure of the Q-site. A common mutation is the substitution of histidine by arginine or tyrosine at position 272 in the

SDHB protein, which prevents **isopyrazam** from binding effectively without disrupting the function of ubiquinone [1] [2].

Key Takeaways for Professionals

- **Pathogen-Specific Intrinsic Activity:** **Isopyrazam** shows high intrinsic activity against **Zymoseptoria tritici** but naturally low activity against **Fusarium graminearum**, highlighting the need for pathogen-specific application [1].
- **Primary Resistance Mechanism:** Target-site mutations in the SDH complex, particularly **B-H272R/Y**, are a primary and well-documented mechanism of resistance that can confer cross-resistance to other SDHI fungicides [1] [2].
- **Importance of Robust Monitoring:** Integrating **phenotypic assays (EC₅₀ determination)** with **genotypic analysis (SDH gene sequencing)** provides the most comprehensive approach for monitoring resistance development and understanding its basis in field populations [1] [2].

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References

1. Differences between the succinate dehydrogenase ... [sciencedirect.com]
2. Genotypic and phenotypic characterization of resistance to ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comparison of Fungicide Sensitivity and Resistance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b659206#isopyrazam-sensitivity-monitoring-field-isolates>]

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